

dodemorph acetate protocol for Botrytis cinerea control

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

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Known Information on Dodemorph

The table below summarizes the key findings from the identified study:

Aspect	Description
General Function	Morpholine fungicide; inhibits steroid biosynthesis and lipid peroxidases; can disturb plasmalemma semipermeability and alter Mg ²⁺ -dependent ATP-ase activity [1].
Antifungal Activity	Exhibits antibacterial side effects; diequatorial (cis-) form shows higher antibacterial activity than the axial-equatorial (trans-) form [1].
Joint Action	No synergy found between diastereomers in direct antibacterial activity. However, a synergistic fungistatic effect against <i>B. cinerea</i> was observed by changing the ratio of its diastereomers [1].
Relevance to Performance	Stereospecific degradation of diastereomers by plant-associated bacteria changes their ratio in the environment, influencing its final antifungal performance [1].

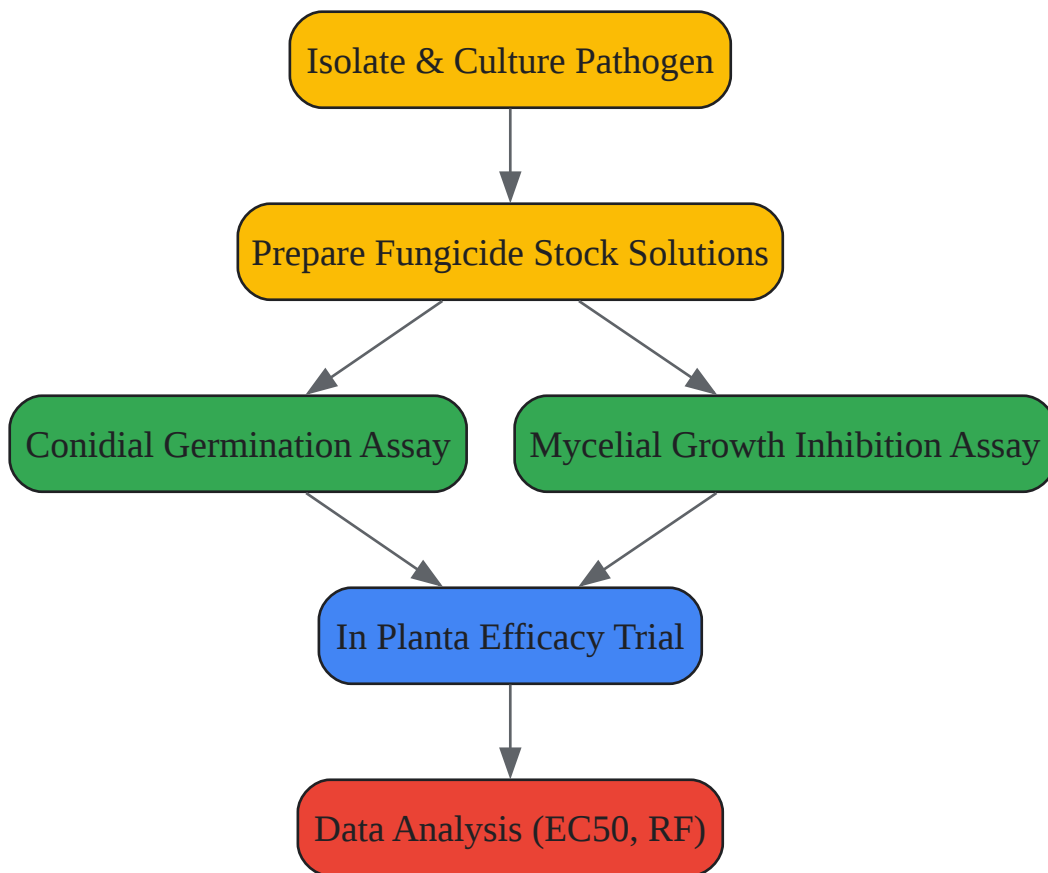
Current Research Context for Botrytis cinerea Control

While dodemorph protocols are unavailable, current research focuses heavily on overcoming fungicide resistance and developing alternative control strategies for *Botrytis cinerea*.

- **Widespread Fungicide Resistance:** Recent studies on blueberries in Michigan show high resistance frequencies to commonly used fungicides. In 2022, sensitivity to boscalid (FRAC 7) and pyraclostrobin (FRAC 11) was below 50%, while sensitivity to fludioxonil (FRAC 12), fluopyram (FRAC 7), and fenhexamid (FRAC 17) remained above 80% [2].
- **Multidrug Resistance (MDR) Mechanisms:** A significant concern is MDR, linked to the overexpression of ATP-binding cassette (ABC) transporters like *BcatrB*, *BcatrD*, and *BcatrK* in *B. cinerea*. Exposure to certain plant secondary metabolites (e.g., resveratrol, camptothecin) can induce this overexpression, leading to pre-adaptation and reduced sensitivity to multiple fungicides [3].
- **Promising Alternative Strategies:**
 - **Essential Oils:** Vapor-phase application of peppermint, lemongrass, litsea, and thyme essential oils completely inhibited *B. cinerea* growth *in vitro* and on inoculated strawberries [4].
 - **Biocontrol Agents:** Beneficial bacteria like *Pseudomonas protegens* and actinomycetes such as *Streptomyces* sp. show potential by secreting antifungal compounds and stimulating host plant defenses [5] [6].

Suggested Experimental Workflow for Fungicide Testing

For researchers aiming to develop their own protocols for novel compounds or re-evaluate existing fungicides like dodemorph, the following generalized workflow, based on current methodologies, is recommended.



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Detailed Methodologies

• Pathogen Isolation and Culture

- **Strain Collection:** Isolate single-spore isolates of *B. cinerea* from infected plant material (e.g., blighted blossoms or fruit) [2].
- **Culture Conditions:** Maintain cultures on Potato Dextrose Agar (PDA) or 20% V8 juice agar. For long-term storage, methods such as overlaying culture with sterile glass fiber pieces and storing desiccated at -20°C are effective [2].

• Fungicide Preparation

- **Stock Solution:** Prepare a concentrated stock solution of the fungicide. For compounds with low water solubility, use a solvent like acetone or methanol. The final solvent concentration in the growth medium should not exceed 1% (v/v), with a solvent-only control included [1] [2].

- **Serial Dilution:** Incorporate the fungicide stock into the molten agar medium (e.g., PDA) at a series of concentrations (e.g., $1000/2^n$ mg·L⁻¹) to create a discriminatory dose range [1] [2].
- **Antifungal Activity Assays**
 - **Conidial Germination Assay:** This method tests the effect on spore germination.
 - Prepare a conidial suspension (e.g., 10⁴ spores/mL) from a 7-day-old culture in a sterile saline solution with a surfactant (e.g., 0.5% Tween 80) [2] [4].
 - Apply droplets of suspension to fungicide-amended agar or expose to treated surfaces.
 - Incubate and assess germination inhibition after 16-24 hours [2].
 - **Mycelial Growth Inhibition Assay:** This method tests the effect on established mycelium.
 - Place mycelial plugs from the edge of an active culture onto fungicide-amended PDA plates.
 - Measure the radial growth of the colony over time and calculate the percentage of growth inhibition compared to an untreated control [1] [6].
 - The effective concentration that inhibits growth by 50% (EC₅₀) can be calculated from this data.
- **In Planta Efficacy Trials**
 - **Plant Material:** Use susceptible host plants (e.g., strawberry fruits or leaves, tomato plants) [5] [4].
 - **Inoculation:** Treat plant tissue with the fungicide, then inoculate with a droplet of *B. cinerea* conidial suspension. Alternatively, wound the tissue before inoculation to test under high disease pressure.
 - **Disease Assessment:** Incubate under conditions conducive to disease development (high humidity) and measure lesion diameter or disease severity index over several days. The control efficacy can be calculated as: $[(\text{Lesion diameter in control} - \text{Lesion diameter in treatment}) / \text{Lesion diameter in control}] \times 100\%$ [4] [6].

Key Considerations for Researchers

- **Analytical Chemistry:** For compounds like dodemorph that exist as diastereomers, analytical techniques like Gas Chromatography (GC) or HPLC are crucial to determine the precise composition and stability of the diastereomer ratio in your experimental preparations, as this directly impacts efficacy [1].
- **Resistance Monitoring:** Given the prevalence of MDR, it is critical to characterize the resistance profile of any *B. cinerea* isolate used in research against a panel of standard fungicides to understand its baseline phenotype [2].

- **Synergistic Combinations:** Explore combinations of fungicides with different FRAC codes or with biocontrol agents to enhance efficacy and mitigate resistance development [1] [6].

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To cite this document: Smolecule. [dodemorph acetate protocol for Botrytis cinerea control].

Smolecule, [2026]. [Online PDF]. Available at:

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